

# An In-depth Technical Guide to the Properties and Safety of Tin Chromate

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name:	Tin chromate
CAS No.:	38455-77-5
Cat. No.:	B14674120

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties and safety data for **tin chromate**. Due to the existence of tin in two primary oxidation states, this guide addresses both tin(II) chromate (Stannous chromate) and tin(IV) chromate (Stannic chromate). The information presented is intended to support researchers, scientists, and professionals in drug development in the safe handling and application of these compounds.

## Chemical Identification and Physical Properties

**Tin chromate** is a term that can refer to two distinct chemical compounds, each with its own unique CAS number and properties. Tin(II) chromate, also known as stannous chromate, is identified by the CAS number 38455-77-5. Tin(IV) chromate, or stannic chromate, is assigned the CAS number 10101-75-4.<sup>[1][2][3][4][5][6]</sup> Both compounds are generally described as brownish-yellow crystalline powders.<sup>[7]</sup>

Property	Tin(II) Chromate (Stannous chromate)	Tin(IV) Chromate (Stannic chromate)
CAS Number	38455-77-5[2][5]	10101-75-4[4][6]
Molecular Formula	SnCrO <sub>4</sub>	Sn(CrO <sub>4</sub> ) <sub>2</sub> [4]
Molecular Weight	234.70 g/mol	350.69 g/mol [1][6]
Appearance	Brownish-yellow crystalline powder	Brownish-yellow crystalline powder[7]
Solubility	Information not readily available	Slightly soluble in water[7]

## Safety and Hazard Data

Both tin(II) and tin(IV) chromate are classified as hazardous materials, primarily due to the presence of hexavalent chromium, a known carcinogen.[7] Handling of these compounds requires strict adherence to safety protocols to minimize exposure.

Hazard Information	Tin(II) Chromate (Stannous chromate)	Tin(IV) Chromate (Stannic chromate)
Primary Hazards	Toxic, likely carcinogenic.[7]	Toxic, likely carcinogenic.[7]
Hazard Class	6.1 (Toxic)	6.1 (Toxic)
UN Number	Not specified, but related compounds fall under UN 3288 (Toxic solid, inorganic, n.o.s.)	Not specified, but related compounds fall under UN 3288 (Toxic solid, inorganic, n.o.s.)
GHS Pictograms	Skull and crossbones, Health hazard, Environmental hazard	Skull and crossbones, Health hazard, Environmental hazard
GHS Hazard Statements	H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H330 (Fatal if inhaled), H317 (May cause an allergic skin reaction), H340 (May cause genetic defects), H350 (May cause cancer), H361 (Suspected of damaging fertility or the unborn child), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long lasting effects).	H301 (Toxic if swallowed), H311 (Toxic in contact with skin), H330 (Fatal if inhaled), H317 (May cause an allergic skin reaction), H340 (May cause genetic defects), H350 (May cause cancer), H361 (Suspected of damaging fertility or the unborn child), H372 (Causes damage to organs through prolonged or repeated exposure), H410 (Very toxic to aquatic life with long lasting effects).
GHS Precautionary Statements	P201, P202, P260, P264, P270, P271, P273, P280, P284, P301+P310, P302+P352, P304+P340, P308+P313, P310, P403+P233, P405, P501.	P201, P202, P260, P264, P270, P271, P273, P280, P284, P301+P310, P302+P352, P304+P340, P308+P313, P310, P403+P233, P405, P501.

Note: Specific GHS classifications for **tin chromates** are not readily available. The information above is based on the hazards associated with hexavalent chromium compounds.

## Exposure Limits

Occupational exposure limits for **tin chromate** are not specifically defined. However, exposure limits for hexavalent chromium compounds are well-established and should be strictly followed.

Regulatory Agency	Exposure Limit for Hexavalent Chromium (Cr(VI))
OSHA (PEL)	5 $\mu\text{g}/\text{m}^3$ as an 8-hour time-weighted average (TWA)
NIOSH (REL)	0.2 $\mu\text{g}/\text{m}^3$ for a 10-hour TWA
ACGIH (TLV)	0.0002 $\text{mg}/\text{m}^3$ as an 8-hour TWA (inhalable fraction); A1 - Confirmed Human Carcinogen

## Experimental Protocols

Detailed experimental protocols for the synthesis of **tin chromate** are not widely published in readily accessible literature. However, a general approach for the preparation of insoluble inorganic chromate salts involves the precipitation reaction between a soluble tin salt and a soluble chromate salt.

**General Synthesis of Tin(II) Chromate:** A potential synthesis route for tin(II) chromate involves the reaction of a soluble tin(II) salt, such as tin(II) chloride ( $\text{SnCl}_2$ ), with a soluble chromate, such as potassium chromate ( $\text{K}_2\text{CrO}_4$ ), in an aqueous solution.

- Step 1: Prepare an aqueous solution of tin(II) chloride.
- Step 2: Prepare an aqueous solution of potassium chromate.
- Step 3: Slowly add the potassium chromate solution to the tin(II) chloride solution with constant stirring.
- Step 4: A precipitate of tin(II) chromate should form.
- Step 5: The precipitate is then collected by filtration, washed with deionized water to remove impurities, and dried under controlled conditions.

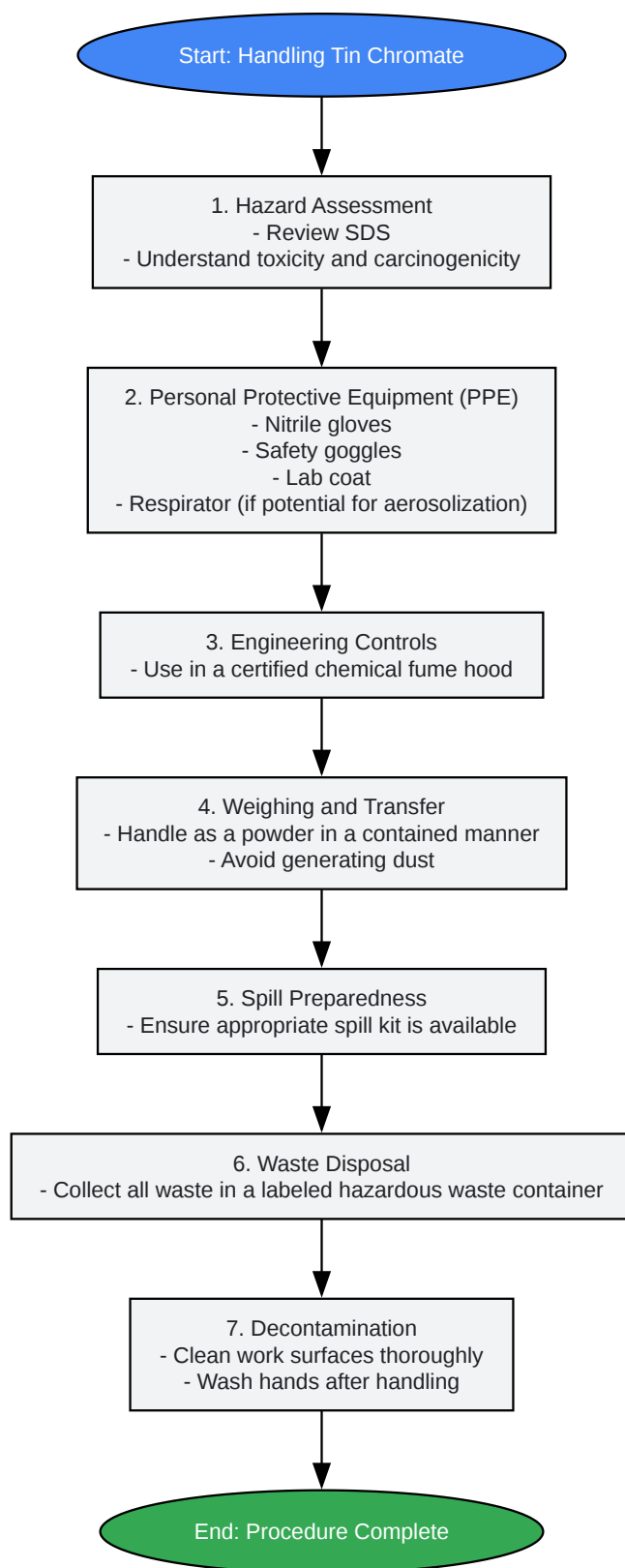
General Synthesis of Tin(IV) Chromate: Similarly, tin(IV) chromate could be synthesized using a soluble tin(IV) salt, such as tin(IV) chloride ( $\text{SnCl}_4$ ), and a soluble chromate.

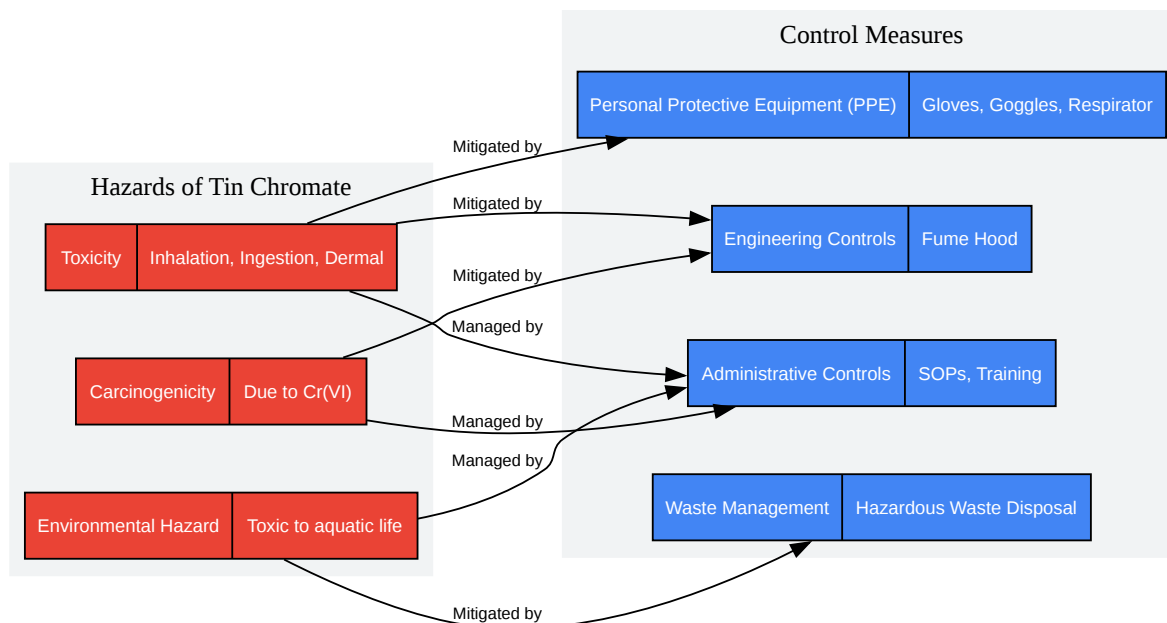
- Step 1: Prepare an aqueous solution of tin(IV) chloride.
- Step 2: Prepare an aqueous solution of potassium chromate.
- Step 3: Slowly add the potassium chromate solution to the tin(IV) chloride solution while stirring.
- Step 4: A precipitate of tin(IV) chromate is expected to form.
- Step 5: The precipitate is collected by filtration, washed thoroughly with deionized water, and dried.

Note: These are generalized procedures and would require optimization of parameters such as concentration, temperature, and pH for successful synthesis and to control the stoichiometry and purity of the final product.

## Safety and Handling Workflow

The following diagram outlines a logical workflow for the safe handling of **tin chromate** in a laboratory setting.





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## References

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Properties and Safety of Tin Chromate]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14674120/docs#an-in-depth-technical-guide-to-the-properties-and-safety-of-tin-chromate\]](https://www.benchchem.com/product/b14674120/docs#an-in-depth-technical-guide-to-the-properties-and-safety-of-tin-chromate)

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